

A Comparative Spectroscopic Analysis: 3-Octyn-2-one and 3-Octen-2-one

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Compound of Interest

Compound Name: 3-Octyn-2-one

CAS No.: 1119-58-0

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A detailed guide for researchers, scientists, and drug development professionals on the key spectroscopic differences between **3-Octyn-2-one** and 3-Octen-2-one, providing a basis for their differentiation and characterization.

This guide presents a comprehensive comparison of the spectroscopic properties of **3-Octyn-2-one** and 3-Octen-2-one, two isomeric ketones that differ in the nature of their carbon-carbon multiple bond. Understanding these differences is crucial for unambiguous identification in complex reaction mixtures and for quality control in synthetic processes. This report provides a summary of their key distinguishing features in Infrared (IR), Nuclear Magnetic Resonance (NMR), and Mass Spectrometry (MS), supported by experimental data.

Introduction

3-Octyn-2-one and 3-Octen-2-one are eight-carbon ketones with the carbonyl group at the second position. The key structural difference lies in the C3-C4 bond: **3-Octyn-2-one** possesses a carbon-carbon triple bond (an alkyne), while 3-Octen-2-one contains a carbon-carbon double bond (an alkene). This seemingly subtle variation in unsaturation leads to

distinct electronic and vibrational properties, which are readily distinguishable using standard spectroscopic techniques.

Infrared (IR) Spectroscopy

Infrared spectroscopy probes the vibrational frequencies of functional groups within a molecule. The primary differences in the IR spectra of **3-Octyn-2-one** and 3-Octen-2-one arise from the stretching vibrations of the C≡C triple bond versus the C=C double bond, and the C=O carbonyl group, which is influenced by conjugation.

Functional Group	3-Octyn-2-one (alkyne)	3-Octen-2-one (alkene)
C≡C Stretch	~2215 cm ⁻¹ (weak to medium)	N/A
C=C Stretch	N/A	~1670 cm ⁻¹ (medium)
C=O Stretch	~1680 cm ⁻¹ (strong)	~1690 cm ⁻¹ (strong)
=C-H Stretch	N/A	~3010 cm ⁻¹ (medium)
C-H Stretch (sp ³)	~2850-2960 cm ⁻¹	~2850-2960 cm ⁻¹

Table 1: Comparison of Key Infrared Absorption Frequencies.

The most definitive feature for distinguishing the two compounds is the presence of a C≡C stretching vibration in the region of 2100-2260 cm⁻¹ for **3-Octyn-2-one**, a region that is typically devoid of strong absorptions for 3-Octen-2-one. Conversely, 3-Octen-2-one will exhibit a C=C stretching absorption around 1600-1680 cm⁻¹. The conjugation of the carbonyl group with the double or triple bond lowers the C=O stretching frequency from that of a typical aliphatic ketone (~1715 cm⁻¹).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the chemical environment of hydrogen (¹H NMR) and carbon (¹³C NMR) nuclei. The differences in hybridization (sp vs. sp²) of the carbons in the multiple bond and the resulting effects on electron density lead to significant variations in chemical shifts.

¹H NMR Spectroscopy

Proton Environment	3-Octyn-2-one (Predicted)	3-Octen-2-one (Experimental)[1][2]
-CH ₃ (C1)	~2.3 ppm (s)	~2.25 ppm (s)
-CH ₂ - (C5)	~2.3 ppm (t)	~2.23 ppm (q)
=CH- (C3)	N/A	~6.08 ppm (dt)
=CH- (C4)	N/A	~6.82 ppm (dt)
-CH ₂ - (C6)	~1.5 ppm (sextet)	~1.46 ppm (sextet)
-CH ₂ - (C7)	~1.0 ppm (t)	~1.36 ppm (sextet)
-CH ₃ (C8)	~0.9 ppm (t)	~0.92 ppm (t)

Table 2: Comparison of ¹H NMR Chemical Shifts (ppm). Note: Data for **3-Octyn-2-one** is based on prediction and typical values for similar structures.

The most striking difference in the ¹H NMR spectra is the presence of signals in the olefinic region (5-7 ppm) for 3-Octen-2-one, corresponding to the vinyl protons. **3-Octyn-2-one** lacks protons directly attached to the triple bond, and thus will not have signals in this region. The protons on the carbon adjacent to the alkyne in **3-Octyn-2-one** are expected to appear in the range of 2.0-3.0 ppm.

¹³C NMR Spectroscopy

Carbon Environment	3-Octyn-2-one (Predicted)	3-Octen-2-one (Experimental)[1][3]
C=O (C2)	~185 ppm	~198.6 ppm
C≡C (C3/C4)	~80-95 ppm	N/A
C=C (C3)	N/A	~131.4 ppm
C=C (C4)	N/A	~148.6 ppm
Alkyl Carbons	~13-30 ppm	~13.8, 22.3, 26.8, 30.3, 32.2 ppm

Table 3: Comparison of ^{13}C NMR Chemical Shifts (ppm). Note: Data for **3-Octyn-2-one** is based on prediction and typical values for similar structures.

In the ^{13}C NMR spectrum, the key differentiators are the chemical shifts of the carbons involved in the multiple bond. The sp-hybridized carbons of the alkyne in **3-Octyn-2-one** resonate in the range of 70-95 ppm. In contrast, the sp²-hybridized carbons of the alkene in 3-Octen-2-one appear significantly further downfield, typically between 120 and 150 ppm. The carbonyl carbon in both molecules appears downfield, generally above 180 ppm.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization. Both **3-Octyn-2-one** and 3-Octen-2-one have the same nominal molecular weight (124 g/mol for C₈H₁₂O and 126 g/mol for C₈H₁₄O respectively), but their fragmentation patterns can differ due to the stability of the resulting fragments.

Feature	3-Octyn-2-one	3-Octen-2-one
Molecular Ion (M ⁺)	m/z 124[4][5][6][7]	m/z 126[1][8][9][10]
Key Fragments	m/z 109 [M-15] ⁺ (loss of CH ₃), m/z 81, m/z 67, m/z 53, m/z 43 (base peak, [CH ₃ CO] ⁺)	m/z 111 [M-15] ⁺ (loss of CH ₃), m/z 83, m/z 69, m/z 55, m/z 43 (base peak, [CH ₃ CO] ⁺)

Table 4: Comparison of Key Mass Spectrometry Data.

Both compounds will likely show a prominent peak at m/z 43, corresponding to the stable acetyl cation ([CH₃CO]⁺). The fragmentation patterns will be influenced by the stability of the carbocations formed after the initial fragmentation. For 3-Octen-2-one, allylic cleavage is a favorable fragmentation pathway. For **3-Octyn-2-one**, cleavage adjacent to the triple bond is common. While the overall patterns may share some similarities due to the common ketone functionality, careful analysis of the relative intensities of the fragment ions can aid in differentiation.

Experimental Protocols

The following are general protocols for the spectroscopic analysis of liquid ketone samples.

Infrared (IR) Spectroscopy

- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer.
- **Sample Preparation:** A thin film of the neat liquid sample is prepared between two salt plates (e.g., NaCl or KBr).
- **Data Acquisition:** The spectrum is typically recorded from 4000 to 400 cm^{-1} . A background spectrum of the clean salt plates is recorded first and automatically subtracted from the sample spectrum.
- **Analysis:** The positions and relative intensities of the absorption bands are analyzed to identify the functional groups present.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Instrumentation:** A high-field NMR spectrometer (e.g., 300 MHz or higher).
- **Sample Preparation:** Approximately 5-10 mg of the compound is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in an NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard (0 ppm).
- **Data Acquisition:** Both ^1H and ^{13}C NMR spectra are acquired. For ^1H NMR, standard parameters for acquisition and processing are used. For ^{13}C NMR, broadband proton decoupling is typically employed to simplify the spectrum.
- **Analysis:** Chemical shifts, integration (for ^1H), and splitting patterns are analyzed to elucidate the structure.

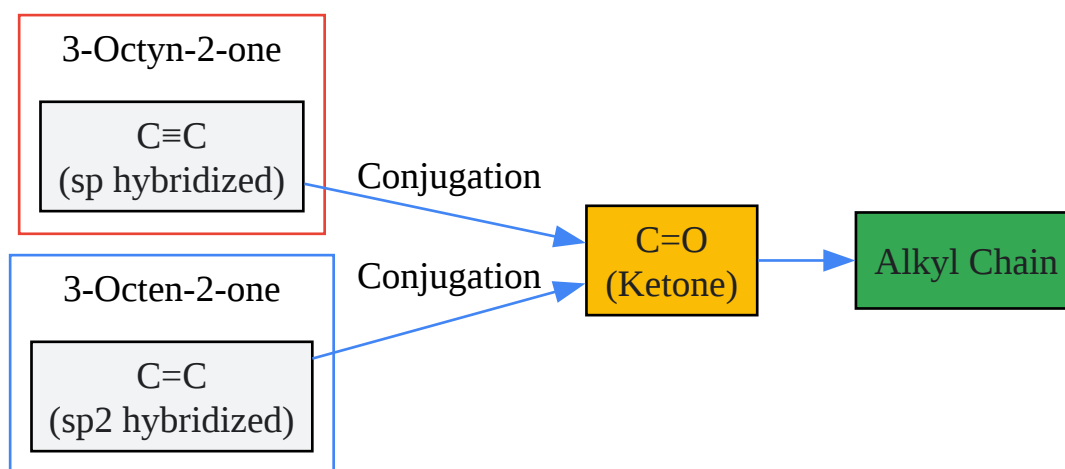
Mass Spectrometry (MS)

- **Instrumentation:** A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation.
- **Ionization Method:** Electron Ionization (EI) is a common method for these types of molecules.

- Data Acquisition: The instrument is set to scan a mass range appropriate for the expected molecular weight and fragments (e.g., m/z 30-200).
- Analysis: The mass-to-charge ratio (m/z) of the molecular ion and the major fragment ions are analyzed to determine the molecular weight and fragmentation pattern.

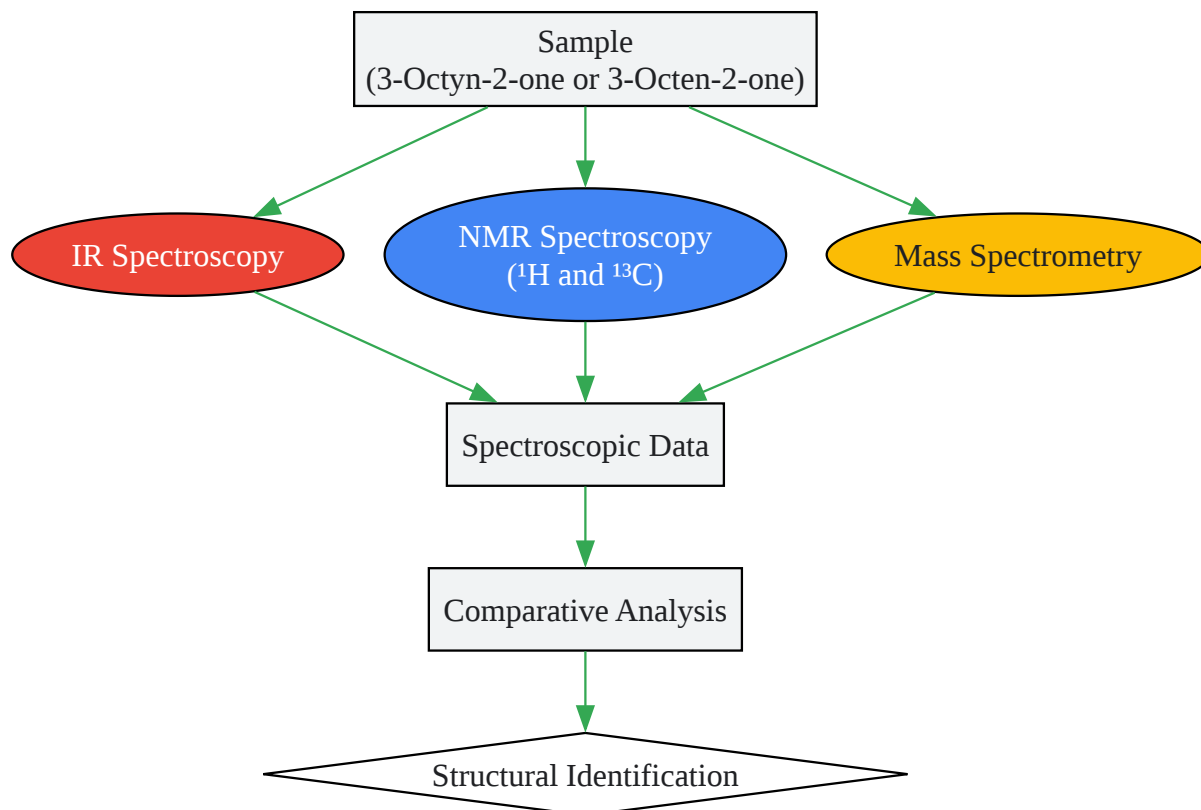
Visualizing the Differences

The structural and analytical workflow differences can be visualized using the following diagrams.



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Key structural differences between the two isomers.



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General workflow for spectroscopic analysis.

Conclusion

The spectroscopic differences between **3-Octyn-2-one** and 3-Octen-2-one are clear and significant, allowing for their confident differentiation. The presence of a C≡C stretch in the IR spectrum and the characteristic chemical shifts of the sp-hybridized carbons in the ¹³C NMR spectrum are definitive markers for **3-Octyn-2-one**. Conversely, the olefinic proton signals in the ¹H NMR spectrum and the sp² carbon signals in the ¹³C NMR spectrum are unique to 3-Octen-2-one. Mass spectrometry, while showing some similar fragments, can provide confirmatory evidence of the molecular weight and further structural details through careful analysis of the fragmentation patterns. This guide provides the foundational spectroscopic data and protocols to aid researchers in the accurate identification and characterization of these and similar unsaturated ketones.

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